

In-Depth Technical Guide: 2-Chloro-5-Fluoropyridine-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-Fluoropyridine-3-carbaldehyde

Cat. No.: B113096

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and available data for **2-Chloro-5-Fluoropyridine-3-carbaldehyde**, a key intermediate in pharmaceutical and agrochemical research.

Molecular Structure and Identification

2-Chloro-5-Fluoropyridine-3-carbaldehyde is a substituted pyridine derivative with the chemical formula C_6H_3ClFNO .^{[1][2]} Its structure is characterized by a pyridine ring substituted with a chlorine atom at the 2-position, a fluorine atom at the 5-position, and a carbaldehyde (formyl) group at the 3-position.

Molecular Diagram:

Caption: 2D structure of **2-Chloro-5-Fluoropyridine-3-carbaldehyde**.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-Chloro-5-fluoropyridine-3-carbaldehyde
CAS Number	851484-95-2[1]
Molecular Formula	C ₆ H ₃ ClFNO[1][2]
Molecular Weight	159.55 g/mol [1]
InChI	InChI=1S/C6H3ClFNO/c7-6-4(3-10)1-5(8)2-9-6/h1-3H[3]
InChIKey	IMQFWCDQEAIYJV-UHFFFAOYSA-N[2]
SMILES	O=Cc1c(Cl)ncc(F)c1[3]
Synonyms	2-Chloro-5-fluoro-3-pyridinecarboxaldehyde, 2-Chloro-5-fluoronicotinaldehyde[2]

Physicochemical Properties

A summary of the key physicochemical properties is presented below. This data is essential for handling, storage, and reaction setup.

Table 2: Physicochemical Data

Property	Value	Source
Appearance	Powder or liquid	[2]
Density	1.444 g/cm ³	[2]
Boiling Point	224.4 °C at 760 mmHg	[2]
Flash Point	89.5 °C	[2]
Refractive Index	1.565	[2]

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **2-Chloro-5-Fluoropyridine-3-carbaldehyde**. While comprehensive spectral data for this specific molecule is not readily available in the public domain, data for structurally similar compounds can provide valuable reference points.

(Note: The following sections are placeholders and will be populated with specific data for **2-Chloro-5-Fluoropyridine-3-carbaldehyde** as it becomes available.)

¹H NMR Spectroscopy

No experimental data found in the search results.

¹³C NMR Spectroscopy

No experimental data found in the search results.

Infrared (IR) Spectroscopy

No experimental data found in the search results.

Mass Spectrometry

No experimental data found in the search results.

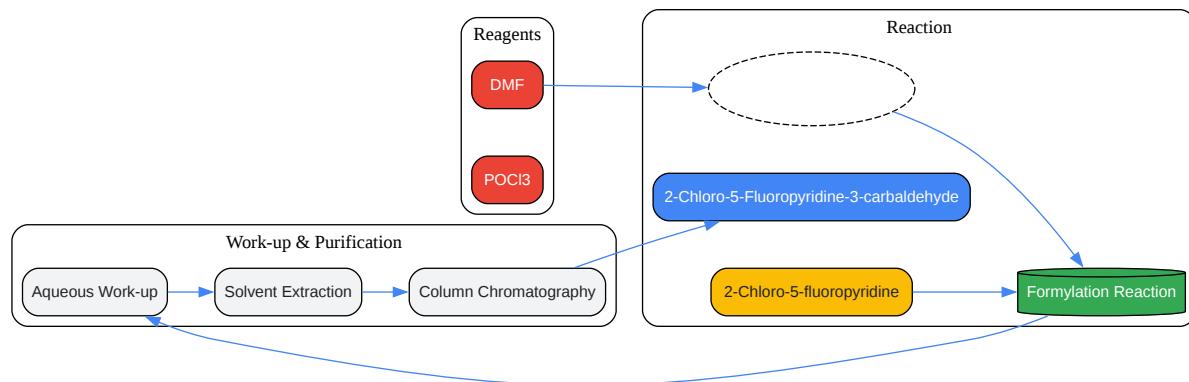
Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **2-Chloro-5-Fluoropyridine-3-carbaldehyde** is not explicitly available in the reviewed literature. However, general synthetic strategies for related chlorofluoropyridine derivatives can be adapted. One common approach involves the formylation of a corresponding 2-chloro-5-fluoropyridine precursor.

General Synthesis Approach (Hypothetical)

A potential synthetic route could involve the Vilsmeier-Haack formylation of 2-chloro-5-fluoropyridine. This reaction typically utilizes a formylating agent generated *in situ* from phosphorus oxychloride (POCl_3) and a substituted amide like N,N-dimethylformamide (DMF).

Reaction Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Hypothetical synthesis workflow for **2-Chloro-5-Fluoropyridine-3-carbaldehyde**.

Disclaimer: This proposed synthesis is based on established chemical principles for similar compounds and has not been experimentally validated from the available search results. Researchers should consult relevant literature and perform appropriate safety assessments before attempting any synthesis.

Safety, Handling, and Storage

Safety:

- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause respiratory irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed.

Handling: Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.

This technical guide is intended to be a living document and will be updated as more experimental data becomes available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. echemi.com [echemi.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 2-Chloro-5-fluoropyridine-3-carboxamide | C₆H₄ClF₂N₂O | CID 12629796 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Chloro-5-Fluoropyridine-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b113096#2-chloro-5-fluoropyridine-3-carbaldehyde-molecular-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com